

# An In-depth Technical Guide to Tetradecanedioic Acid (CAS Number: 821-38-5)

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## Compound of Interest

Compound Name: *Tetradecanedioate*

Cat. No.: *B1240563*

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## Introduction

Tetradecanedioic acid, with the CAS number 821-38-5, is a long-chain alpha,omega-dicarboxylic acid.<sup>[1][2]</sup> This linear saturated fatty acid, with a 14-carbon backbone, presents as a white crystalline solid or powder.<sup>[3]</sup> Its bifunctional nature, characterized by carboxylic acid groups at both ends of the aliphatic chain, makes it a versatile molecule in various chemical syntheses and a subject of interest in biological systems. This technical guide provides a comprehensive overview of tetradecanedioic acid, including its physicochemical properties, spectral data, synthesis and purification protocols, key applications, and its emerging role in drug development as a biomarker.

## Physicochemical Properties

A thorough understanding of the physical and chemical properties of tetradecanedioic acid is crucial for its application in research and development. The following tables summarize key quantitative data.

## Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C <sub>14</sub> H <sub>26</sub> O <sub>4</sub>	[3]
Molecular Weight	258.35 g/mol	[3]
Appearance	White crystalline powder or flakes	[3]
Melting Point	124-127 °C	
Boiling Point	427.81 °C (estimated)	
Density	1.0768 g/cm <sup>3</sup> (estimated)	
Vapor Pressure	1.3 hPa at 20 °C	
pKa	4.48 ± 0.10 (Predicted)	

## Table 2: Solubility Data

Solvent	Solubility	Reference(s)
Water	Slightly soluble	
Ethanol	Soluble	
Methanol	Soluble	
Dimethyl Sulfoxide (DMSO)	Soluble	
Hexane	Sparingly soluble	

## Spectral Data

Spectroscopic analysis is essential for the identification and characterization of tetradecanedioic acid.

## Table 3: Summary of Spectral Data

Technique	Key Features
<sup>1</sup> H NMR	Signals corresponding to the methylene protons of the aliphatic chain and the acidic protons of the carboxylic acid groups.
<sup>13</sup> C NMR	Resonances for the carbonyl carbons of the carboxylic acids and the distinct methylene carbons along the chain.
FTIR	Characteristic strong absorption band for the C=O stretching of the carboxylic acid group, and a broad O-H stretching band.
Mass Spectrometry	Molecular ion peak and fragmentation patterns consistent with the structure of a long-chain dicarboxylic acid.

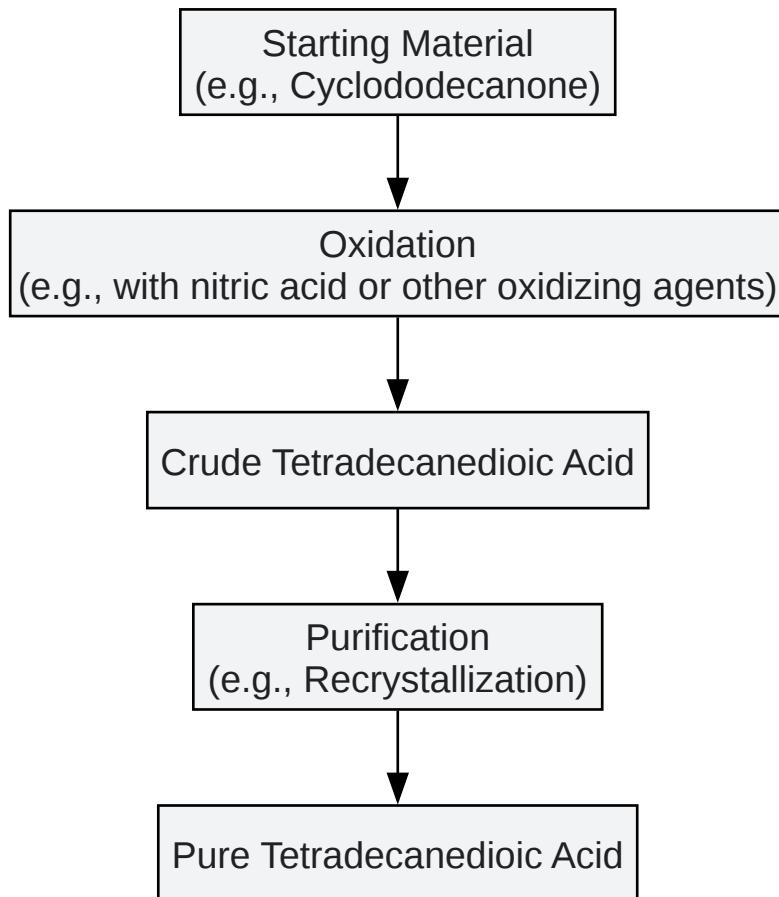
Note: Detailed peak lists and spectra can be found in various online databases. The mass spectrum of tetradecanedioic acid is available in the NIST WebBook.[\[4\]](#) <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra are also available for viewing in specialized databases.[\[5\]](#)[\[6\]](#)[\[7\]](#)

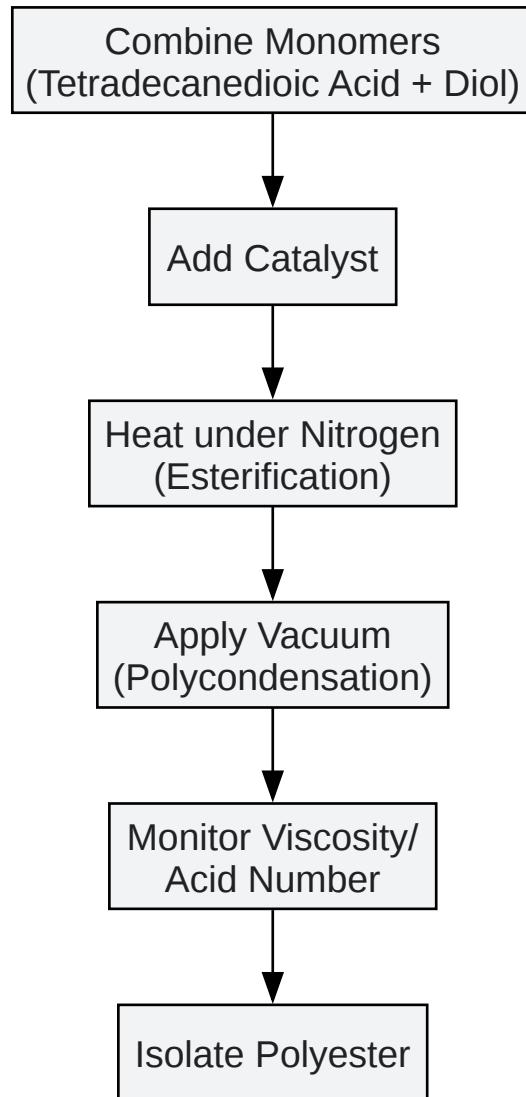
## Synthesis and Purification

### Synthesis

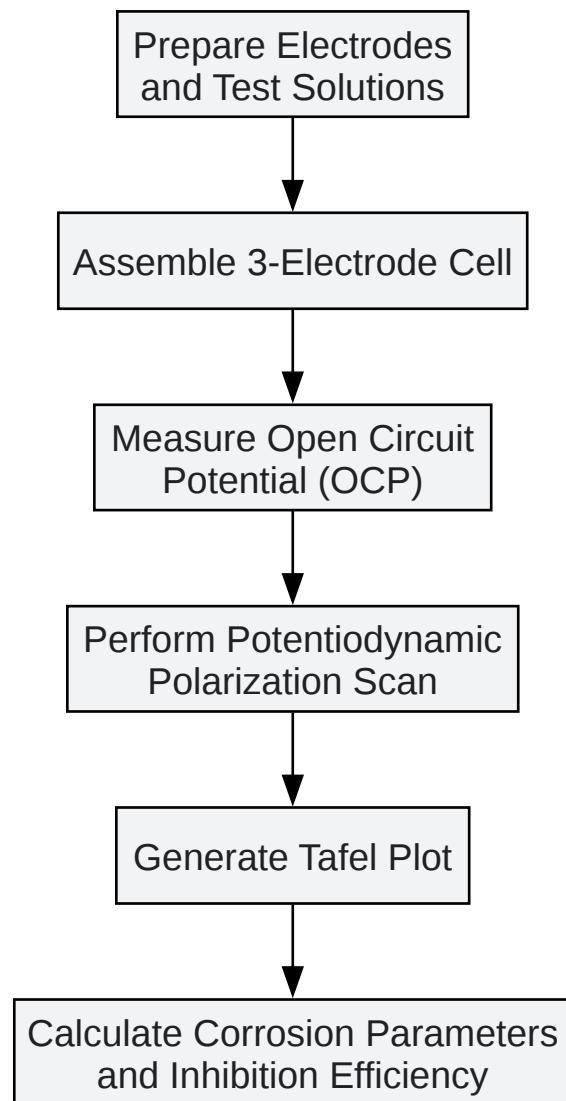
Several synthetic routes to tetradecanedioic acid have been reported. A common laboratory-scale synthesis involves the oxidation of cyclododecanone, which itself can be derived from cyclododecane. While specific multi-step industrial processes are often proprietary, a general representation of a synthetic pathway is outlined below.

## General Synthetic Workflow for Tetradecanedioic Acid

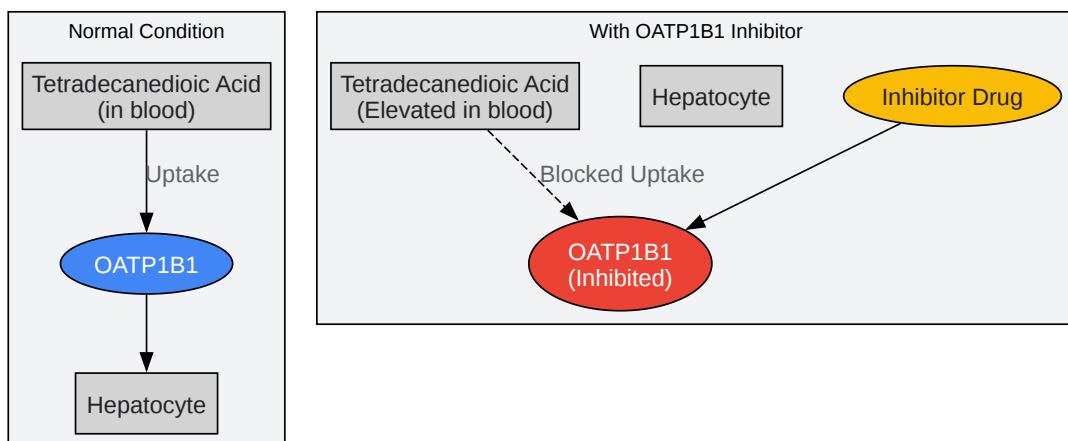


**Polyester Synthesis Workflow**

## Corrosion Inhibition Evaluation Workflow



Tetradecanedioic Acid as an OATP1B1 Biomarker

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- To cite this document: BenchChem. [An In-depth Technical Guide to Tetradecanedioic Acid (CAS Number: 821-38-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1240563#tetradecanedioic-acid-cas-number-821-38-5-information]

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